

Essential Safety and Logistical Information for Handling Dehydroluciferin

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Compound of Interest

Compound Name: Dehydroluciferin

Cat. No.: B1459941

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **Dehydroluciferin** are paramount for ensuring a secure laboratory environment and maintaining regulatory compliance. This document provides a guide to the essential safety precautions, handling procedures, and disposal of **Dehydroluciferin**, drawing from available data on similar compounds.

Chemical Properties of Dehydroluciferin

A summary of the known quantitative data for **Dehydroluciferin** is presented below.

Property	Value
Molecular Weight	278.31 g/mol [1] [2]
Chemical Formula	C ₁₁ H ₆ N ₂ O ₃ S ₂ [1] [2]
Appearance	Powder [1]
Boiling Point	595.30 °C [2]
CAS Number	20115-09-7 [2]

Dehydroluciferin is known as a potent inhibitor of the firefly luciferase reaction and is a byproduct of the oxidation of luciferin.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE) and Handling

While a specific Safety Data Sheet (SDS) for **Dehydroluciferin** is not readily available, general laboratory safety protocols for handling similar powdered chemical compounds should be strictly followed. The following recommendations are based on safety guidelines for the related compound, D-Luciferin.

Recommended Personal Protective Equipment:

PPE Category	Recommendation
Eye Protection	Safety glasses with side-shields conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 should be worn.
Hand Protection	Wear compatible chemical-resistant gloves. Gloves must be inspected prior to use and disposed of properly after handling.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU), especially where dust formation is possible.

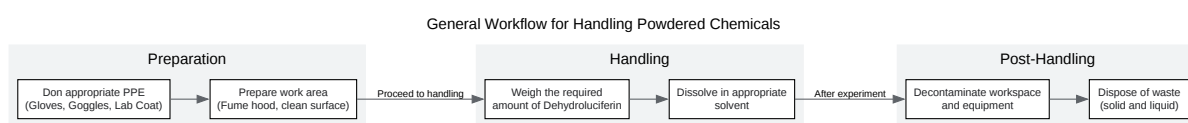
General Handling Procedures:

- Ensure adequate ventilation in the work area.
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.[\[4\]](#)

- Store in a cool, dry, and well-ventilated place, protected from light.[4]

Experimental Workflow: General Handling of Powdered Chemicals

The following diagram illustrates a standard workflow for the safe handling of powdered laboratory chemicals like **Dehydroluciferin**.



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General Workflow for Handling Powdered Chemicals

Disposal Plan

Proper disposal of **Dehydroluciferin** and its containers is crucial to prevent environmental contamination and ensure laboratory safety.

Solid Waste Disposal:

- Containerization: Collect solid waste in a clearly labeled, sealed container.
- Labeling: The container must be labeled as "**Dehydroluciferin** waste" and include the CAS number (20115-09-7).
- Segregation: Segregate this chemical waste from general laboratory trash.
- Institutional Guidelines: Follow your institution's specific guidelines for the disposal of non-hazardous chemical waste. This may involve placing it in a designated chemical waste accumulation area for pickup by environmental health and safety personnel.

Liquid Waste Disposal (Solutions):

- **Waste Collection:** Collect all liquid waste containing **Dehydroluciferin** in a dedicated, leak-proof, and chemically resistant waste container.
- **Labeling:** Clearly label the waste container with "**Dehydroluciferin** waste" and the solvent used.
- **Avoid Drain Disposal:** Do not dispose of chemical solutions down the drain.
- **Segregation:** Store the chemical waste container separately from other waste streams.

Decontamination of Labware:

- **Initial Rinse:** Rinse contaminated labware with a suitable solvent (such as ethanol or isopropanol) to remove any residual compound. Collect this rinse as chemical waste.
- **Washing:** After the initial rinse, wash the labware thoroughly with soap and water.
- **Final Rinse:** Perform a final rinse with deionized water.

It is imperative to consult your institution's environmental health and safety department for specific disposal regulations. All waste must be handled in accordance with local, state, and federal regulations.[5]

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